Nemtabrutinib (CAS: 2095393-15-8): A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name:	*6-Bromo-1-chloro-5-fluoroisoquinoline*
CAS No.:	*1445564-11-3*
Cat. No.:	*B1447054*

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Introduction: A New Frontier in BTK Inhibition

Nemtabrutinib, also known by its development codes MK-1026 and ARQ 531, is an investigational, orally available small molecule that represents a significant advancement in the targeted therapy of B-cell malignancies.[1][2] As a reversible and non-covalent inhibitor of Bruton's tyrosine kinase (BTK), nemtabrutinib offers a distinct mechanistic profile compared to first-generation, covalently binding BTK inhibitors.[3] This guide provides an in-depth technical overview of nemtabrutinib, including its physicochemical properties, mechanism of action, handling and storage protocols, and key experimental methodologies for its preclinical evaluation.

Physicochemical Properties

A thorough understanding of the physicochemical properties of nemtabrutinib is fundamental for its effective use in research and development, from formulation to in vitro and in vivo studies.

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Property	Value	Source(s)
CAS Number	2095393-15-8	[4][5]
Molecular Formula	C25H23ClN4O4	[3][4]
Molecular Weight	478.93 g/mol	[2][4]
IUPAC Name	(2-chloro-4-phenoxyphenyl)-(4-{[(3R,6S)-6-(hydroxymethyl)oxan-3-yl]amino}-7H-pyrrolo[2,3-d]pyrimidin-5-yl)methanone	[2][3]
Solubility	DMSO: ≥ 95 mg/mL (198.35 mM) Ethanol: 7 mg/mL Water: Insoluble	[4][5]
Appearance	Solid powder	[6]

Mechanism of Action: Reversible Inhibition of Wild-Type and Mutant BTK

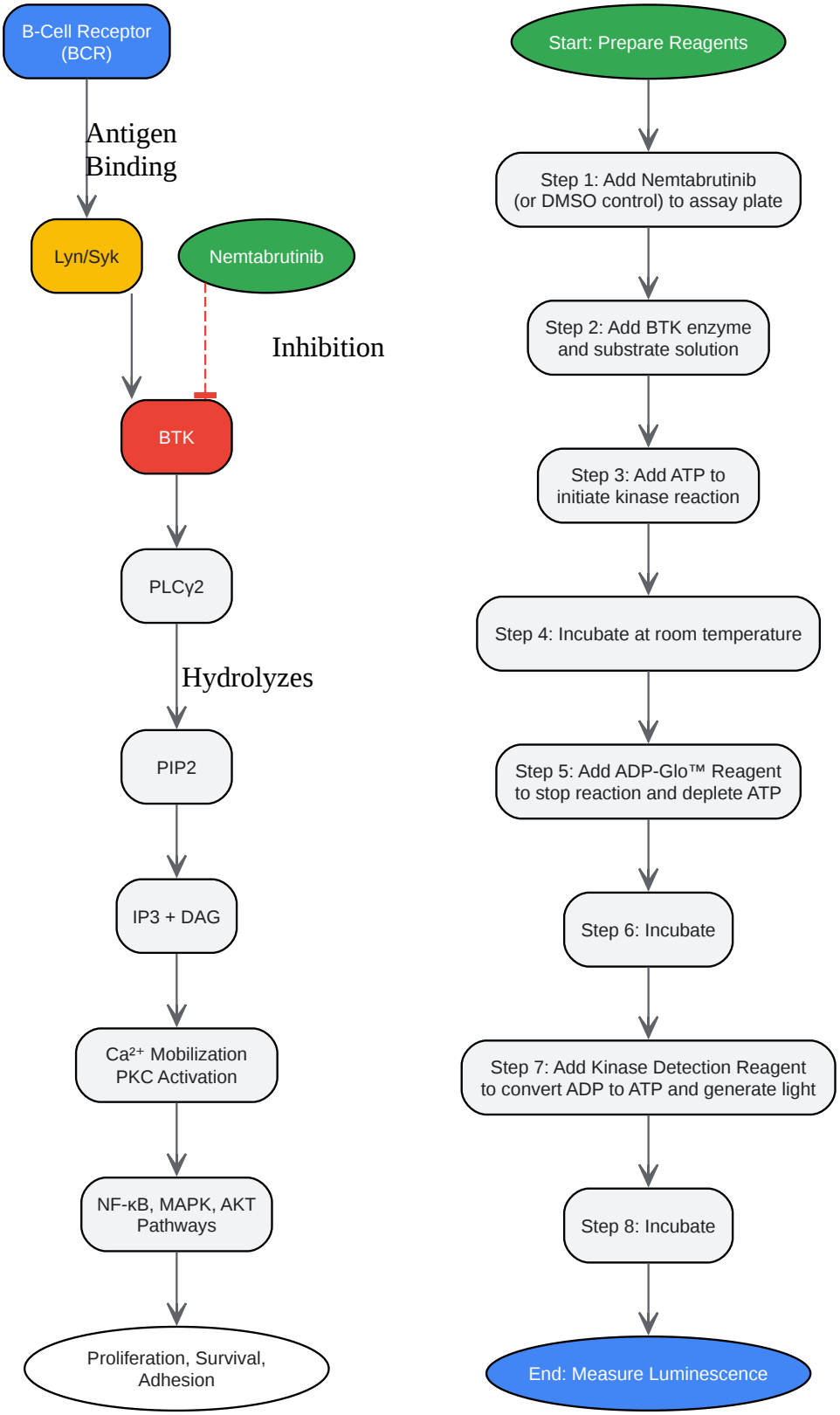
Nemtabrutinib functions as an ATP-competitive inhibitor of BTK, a critical non-receptor tyrosine kinase in the B-cell receptor (BCR) signaling pathway.[2][7] This pathway is integral to the proliferation, survival, and trafficking of both normal and malignant B-cells. By binding to the ATP-binding site of BTK, nemtabrutinib effectively blocks its kinase activity, leading to the downregulation of downstream signaling cascades.[2]

A key differentiator of nemtabrutinib is its non-covalent, reversible binding mechanism.[5][7] This allows it to inhibit not only the wild-type BTK enzyme but also the C481S mutant form.[3] The C481S mutation is a common mechanism of acquired resistance to first-generation covalent BTK inhibitors like ibrutinib, which rely on forming a permanent bond with the cysteine at position 481.[8] Nemtabrutinib's ability to overcome this resistance mechanism makes it a promising therapeutic option for patients who have relapsed or become refractory to prior BTK inhibitor therapy.[8]

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Beyond BTK, nemtabrutinib exhibits a distinct kinase selectivity profile, with potent inhibitory activity against several other kinases from the TEC, Trk, and Src families.[4][7] This broader activity may contribute to its efficacy in various B-cell malignancies.[7]

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Figure 2: Workflow for an in vitro BTK kinase inhibition assay using the ADP-Glo™ format.

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Methodology:

- Reagent Preparation:
  - Prepare a serial dilution of nemtabrutinib in DMSO. The final DMSO concentration in the assay should be kept constant (e.g., <=1%).
  - Prepare the BTK kinase buffer (e.g., 40mM Tris pH 7.5, 20mM MgCl2, 0.1mg/ml BSA, 2mM MnCl2, 50µM DTT). [9] * Dilute the BTK enzyme and substrate in the kinase buffer.
  - Prepare the ATP solution in the kinase buffer.
- Assay Procedure (384-well plate format):
  - Add 1 µL of the nemtabrutinib serial dilution or DMSO (vehicle control) to the appropriate wells.
  - Add 2 µL of the BTK enzyme/substrate mixture to each well.
  - Incubate for 15-20 minutes at room temperature.
  - Initiate the kinase reaction by adding 2 µL of the ATP solution. The final ATP concentration should be at or near the Km for BTK.
  - Incubate for 60 minutes at room temperature.
- Signal Detection (Promega ADP-Glo™ Kinase Assay):
  - Add 5 µL of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
  - Incubate for 40 minutes at room temperature.
  - Add 10 µL of Kinase Detection Reagent to each well. This reagent converts the ADP generated to ATP and provides luciferase and luciferin to generate a luminescent signal.
  - Incubate for 30-60 minutes at room temperature.

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- Data Analysis:
  - Measure the luminescence using a plate reader.
  - The luminescent signal is proportional to the amount of ADP produced and thus the kinase activity.
  - Calculate the percent inhibition for each nemtabrutinib concentration relative to the DMSO control.
  - Determine the IC50 value by fitting the data to a four-parameter logistic dose-response curve.

Cell-Based Proliferation/Viability Assay

This assay assesses the effect of nemtabrutinib on the proliferation and viability of B-cell malignancy cell lines.

Methodology:

- Cell Culture:
  - Culture B-cell lymphoma cell lines (e.g., TMD8, REC-1) in the recommended growth medium supplemented with fetal bovine serum and antibiotics. [5]2. Assay Procedure:
  - Seed the cells in a 96-well plate at a predetermined density and allow them to adhere or stabilize overnight.
  - Prepare a serial dilution of nemtabrutinib in the growth medium.
  - Treat the cells with the nemtabrutinib dilutions or vehicle control (medium with DMSO).
  - Incubate the plate for 72 hours at 37°C in a humidified 5% CO2 incubator.
- Viability Measurement (e.g., CellTiter-Glo® Luminescent Cell Viability Assay):
  - Equilibrate the plate and the CellTiter-Glo® reagent to room temperature.

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- Add a volume of CellTiter-Glo® reagent equal to the volume of cell culture medium in each well.
- Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate at room temperature for 10 minutes to stabilize the luminescent signal.

- Data Analysis:
  - Measure the luminescence using a plate reader. The signal is proportional to the amount of ATP present, which is an indicator of the number of viable cells.
  - Calculate the percent viability for each nemtabrutinib concentration relative to the vehicle control.
  - Determine the GI50 (concentration for 50% growth inhibition) or IC50 value by fitting the data to a dose-response curve.

Western Blotting for BTK Pathway Inhibition

Western blotting can be used to confirm the on-target activity of nemtabrutinib by assessing the phosphorylation status of BTK and its downstream targets.

Methodology:

- Cell Treatment and Lysis:
  - Seed cells and treat with various concentrations of nemtabrutinib for a specified time (e.g., 2 hours). [5] * For some cell lines, stimulation with an anti-IgM antibody may be required to induce BCR signaling and BTK phosphorylation. [1] * Wash the cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.
  - Determine the protein concentration of the lysates using a BCA assay.
- SDS-PAGE and Protein Transfer:
  - Denature equal amounts of protein from each sample by boiling in Laemmli sample buffer.

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- Separate the proteins by SDS-polyacrylamide gel electrophoresis (SDS-PAGE). [10] * Transfer the separated proteins to a PVDF membrane. [11]3. Immunoblotting:
- Block the membrane with 5% non-fat dry milk or BSA in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature. [10] * Incubate the membrane with a primary antibody specific for phosphorylated BTK (p-BTK Tyr223) overnight at 4°C. [12] * Wash the membrane three times with TBST. [10] * Incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature. [10] * Wash the membrane again three times with TBST. [10]4. Detection and Analysis:
- Apply an enhanced chemiluminescence (ECL) substrate to the membrane and visualize the protein bands using a chemiluminescence imaging system.
- To ensure equal protein loading, strip the membrane and re-probe with an antibody against total BTK and a loading control protein (e.g., GAPDH or β-actin).
- Quantify the band intensities using densitometry software to determine the reduction in BTK phosphorylation upon nemtabrutinib treatment.

Synthesis Overview

The synthesis of nemtabrutinib has been a subject of process development to improve efficiency and sustainability. Initial manufacturing processes involved an 11-step synthesis. [13]More recently, Merck has developed a significantly streamlined, two-step manufacturing process. [13]This improved synthesis utilizes biocatalysis and enzyme immobilization, replacing toxic solvents with biorenewable alternatives and reducing energy consumption and waste generation. [13]The key steps in these more recent synthetic routes involve the efficient construction of the chiral amine intermediate and the formation of the biaryl ether fragment. [14] [15]

Clinical Applications and Future Directions

Nemtabrutinib is currently under investigation in multiple clinical trials for the treatment of various B-cell malignancies, including chronic lymphocytic leukemia (CLL), small lymphocytic lymphoma (SLL), and other non-Hodgkin lymphomas. [1][16]Clinical data has shown promising antitumor activity and a manageable safety profile in heavily pretreated patient populations, including those with the BTK C481S resistance mutation. [8][17]The recommended Phase 2

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dose (RP2D) has been established at 65 mg once daily. [18][19] The development of nemtabrutinib and other non-covalent BTK inhibitors represents a critical step forward in overcoming resistance to existing therapies and expanding the treatment options for patients with B-cell cancers. [8]

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